

# Essential Safety and Handling Guidance for (Rac)-GSK-3484862

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## Compound of Interest

Compound Name: (Rac)-GSK-3484862

Cat. No.: B15137358

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**Disclaimer:** This document provides essential safety and logistical information for handling **(Rac)-GSK-3484862** based on general knowledge of potent research compounds. A specific Safety Data Sheet (SDS) for **(Rac)-GSK-3484862** was not publicly available at the time of this writing. Researchers, scientists, and drug development professionals must obtain and review the official SDS from the supplier and conduct a thorough, substance-specific risk assessment before any handling, storage, or disposal of this compound.

**(Rac)-GSK-3484862** is described as a potent and selective inhibitor of DNMT1, indicating it is a biologically active molecule that requires careful handling to prevent exposure.<sup>[1][2][3]</sup> The following guidelines are intended to supplement, not replace, a comprehensive safety protocol developed by your institution's Environmental Health and Safety (EHS) department.

## I. Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure to potent compounds like **(Rac)-GSK-3484862**. The required level of PPE depends on the specific laboratory procedures, the quantity of the compound being handled, and its physical form (e.g., solid powder or solution).

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **(Rac)-GSK-3484862**

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Full-face powered air-purifying respirator (PAPR) or a certified respirator with appropriate cartridges. - Disposable, solid-front lab coat with tight-fitting cuffs. - Double gloving (e.g., nitrile or neoprene). - Disposable sleeves. - Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is essential. <sup>[4]</sup> <sup>[5]</sup> Double-gloving provides an extra barrier against contamination. <sup>[6]</sup>
Solution Preparation	- Chemical fume hood or other certified ventilated enclosure. - Lab coat. - Safety glasses with side shields or chemical splash goggles. - A single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls like a fume hood are the primary means of protection. <sup>[4]</sup>
In Vitro / In Vivo Dosing	- Lab coat. - Safety glasses. - Appropriate gloves for the solvent and compound.	Focus on preventing skin and eye contact. The specific procedure will dictate the level of containment needed.
General Laboratory Operations	- Lab coat. - Safety glasses. - Gloves.	Standard laboratory practice to protect against incidental contact. <sup>[6]</sup>

## II. Compound Information and Storage

Table 2: Chemical and Storage Information for **(Rac)-GSK-3484862**

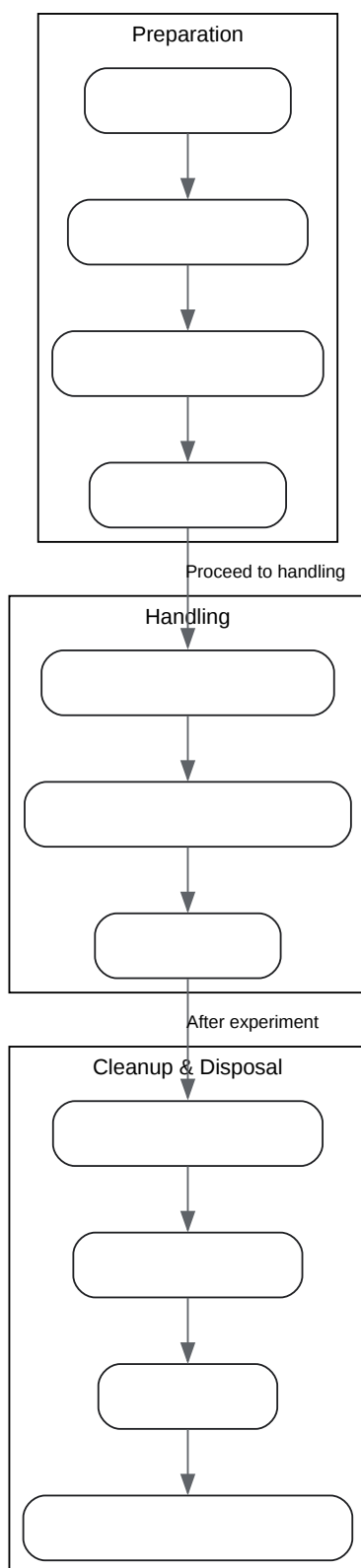
Property	Value	Source
Molecular Weight	365.45 g/mol	[1]
Appearance	Solid	[3]
Solubility	Soluble in DMSO (e.g., 24 mg/mL)	[1]
Storage Temperature	-20°C	[2][3]
Stability	≥ 4 years at -20°C	[3]

### III. Handling and Disposal Plan

A systematic approach is essential for safely handling potent research compounds from receipt to disposal.

#### Experimental Workflow for Safe Handling

The following diagram outlines a general workflow for handling **(Rac)-GSK-3484862**.



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Caption: Workflow for Safely Handling Potent Research Compounds.

## Disposal Plan

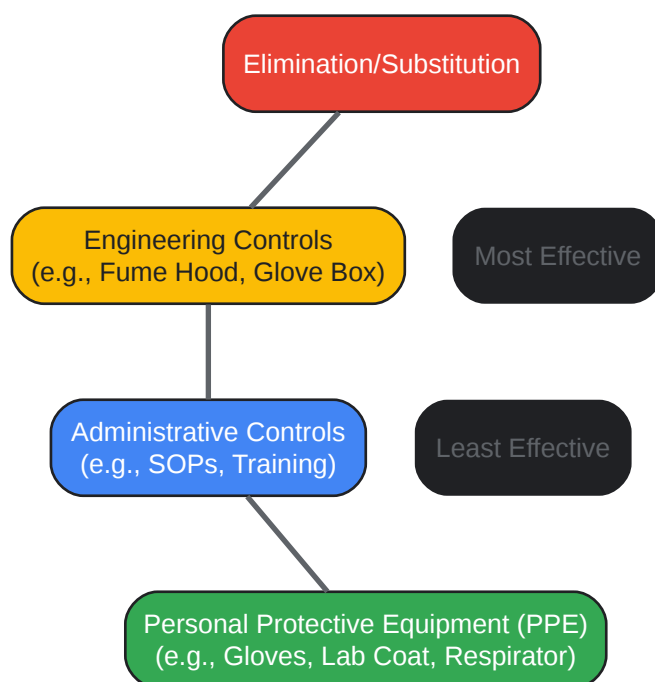
All waste generated from handling **(Rac)-GSK-3484862** must be considered hazardous.

Table 3: Disposal Guidelines

Waste Type	Disposal Procedure
Unused Compound	- Dispose of through a certified hazardous waste vendor. - Ensure the container is compatible with the chemical. - The label should clearly identify the contents as a potent compound.
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container. - Label as "Hazardous Waste" with the name of the compound.
Contaminated PPE (e.g., gloves, lab coat)	- Doff PPE carefully to avoid self-contamination. - Place in a sealed bag or container labeled as hazardous waste.

## IV. Hierarchy of Controls

To minimize exposure, a hierarchy of controls should be implemented. This approach prioritizes engineering and administrative controls over reliance on PPE alone.



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Caption: Hierarchy of Controls for Minimizing Chemical Exposure.

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## References

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